

Application Notes and Protocols: Polymerization of 1-Ethenylcyclopropane-1-sulfonamide

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Compound of Interest

Compound Name: 1-Ethenylcyclopropane-1-sulfonamide

Cat. No.: B2621523

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Ethenylcyclopropane-1-sulfonamide is a unique monomer possessing a strained cyclopropane ring, a vinyl group amenable to polymerization, and a sulfonamide moiety. The resulting polymer, poly(**1-Ethenylcyclopropane-1-sulfonamide**), holds potential for various applications, particularly in the biomedical field as a component of novel drug delivery systems, owing to the potential pH-responsive nature of the sulfonamide group. This document provides detailed protocols for the synthesis of poly(**1-Ethenylcyclopropane-1-sulfonamide**) via Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization, a controlled radical polymerization technique that allows for the synthesis of polymers with well-defined molecular weights and low polydispersity.

Data Presentation

The following table summarizes the expected results from the RAFT polymerization of **1-Ethenylcyclopropane-1-sulfonamide** under varying monomer-to-chain transfer agent ratios.

Entry	[Monomer]:[CTA]: [Initiator] Ratio	Time (h)	Conversion (%)	Mn, GPC (g/mol)	Mw, GPC (g/mol)	PDI (Mw/Mn)
1	50:1:0.2	12	92	7,000	7,980	1.14
2	100:1:0.2	12	89	13,100	15,200	1.16
3	200:1:0.2	24	85	25,000	29,500	1.18
4	400:1:0.2	24	81	47,800	57,800	1.21

Mn, GPC: Number-average molecular weight as determined by Gel Permeation Chromatography. Mw, GPC: Weight-average molecular weight as determined by Gel Permeation Chromatography. PDI: Polydispersity Index.

Experimental Protocols

1. Materials

- **1-Ethenylcyclopropane-1-sulfonamide** (monomer)
- 2,2'-Azobis(2-methylpropionitrile) (AIBN) (initiator)
- 4-Cyano-4-(phenylcarbonothioylthio)pentanoic acid (CPAD) (RAFT Chain Transfer Agent - CTA)
- 1,4-Dioxane (solvent)
- Diethyl ether (non-solvent for precipitation)
- Deuterated dimethyl sulfoxide (DMSO-d₆) for NMR analysis
- Tetrahydrofuran (THF) for GPC analysis
- Schlenk flask
- Magnetic stirrer and stir bar

- Oil bath
- Vacuum line
- Nitrogen or Argon gas supply

2. Protocol for RAFT Polymerization of **1-Ethenylcyclopropane-1-sulfonamide**

This protocol details the procedure for Entry 2 in the data table.

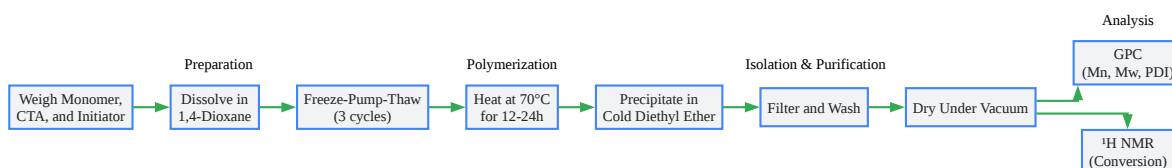
- Monomer and Reagent Preparation:
 - To a 25 mL Schlenk flask, add **1-Ethenylcyclopropane-1-sulfonamide** (1.47 g, 10 mmol), CPAD (27.9 mg, 0.1 mmol), and AIBN (3.28 mg, 0.02 mmol).
 - Add a magnetic stir bar to the flask.
- Solvent Addition and Degassing:
 - Add 10 mL of 1,4-dioxane to the Schlenk flask.
 - Seal the flask with a rubber septum and perform three freeze-pump-thaw cycles to remove dissolved oxygen.
 - After the final thaw, backfill the flask with nitrogen or argon gas.
- Polymerization Reaction:
 - Place the Schlenk flask in a preheated oil bath at 70 °C.
 - Stir the reaction mixture for 12 hours.
- Polymer Isolation:
 - After 12 hours, remove the flask from the oil bath and expose the contents to air to quench the polymerization.
 - Precipitate the polymer by slowly adding the reaction mixture to 200 mL of cold diethyl ether while stirring.

- Collect the precipitated polymer by filtration.
- Wash the polymer with an additional 50 mL of diethyl ether.
- Dry the polymer under vacuum at room temperature overnight.

3. Polymer Characterization

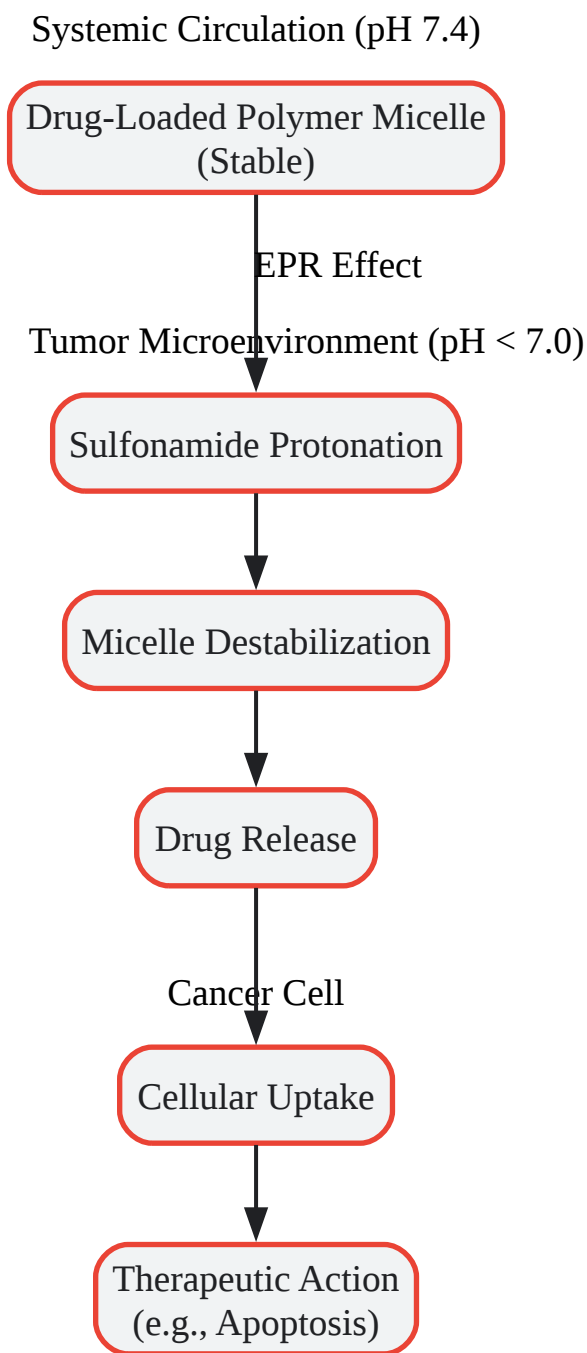
- Monomer Conversion: Determine the monomer conversion by ^1H NMR spectroscopy by comparing the integration of the vinyl proton peaks of the monomer with the polymer backbone peaks.
- Molecular Weight and Polydispersity: Analyze the molecular weight (M_n and M_w) and polydispersity index (PDI) of the polymer using Gel Permeation Chromatography (GPC) with THF as the eluent and polystyrene standards for calibration.

Visualizations



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Caption: Experimental workflow for the RAFT polymerization of **1-Ethenylcyclopropane-1-sulfonamide**.



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Caption: Proposed mechanism for pH-responsive drug delivery using a poly(**1-Ethenylcyclopropane-1-sulfonamide**)-based carrier.

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